

Personal protective equipment for handling 2,3,5-Trinitronaphthalene

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Compound of Interest

Compound Name: 2,3,5-Trinitronaphthalene

Cat. No.: B15435696

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Essential Safety and Handling Guide for 2,3,5-Trinitronaphthalene

Disclaimer: A specific Safety Data Sheet (SDS) for **2,3,5-Trinitronaphthalene** was not readily available. The following guidance is based on information for trinitronaphthalene (unspecified isomers) and related nitroaromatic compounds. It is imperative to treat **2,3,5-Trinitronaphthalene** as a highly hazardous substance and to consult with a qualified safety professional before handling.

Immediate Safety and Logistical Information

2,3,5-Trinitronaphthalene is a nitroaromatic compound and should be handled with extreme caution due to its potential explosive and toxic properties. Aromatic nitro compounds can be sensitive to heat, shock, and friction, and may explode, especially in the presence of bases like sodium hydroxide or potassium hydroxide. The primary hazard is the blast from an instantaneous explosion.

Emergency Procedures:

- **Spill:** In case of a spill, immediately isolate the area for at least 500 meters (1/3 mile) in all directions. For a large spill, consider an initial evacuation of 800 meters (1/2 mile) in all directions.^[1] Do not touch damaged containers or spilled material.

- Fire: In the event of a fire, do not attempt to fight it if it reaches the cargo, as the cargo may explode.[1][2] Evacuate the area for at least 1600 meters (1 mile) and let the fire burn.[1][2] Fire may produce irritating, corrosive, and/or toxic gases.[1]
- First Aid:
 - Inhalation: Move the victim to fresh air.
 - Skin Contact: Immediately remove all contaminated clothing and rinse the skin with water/shower.
 - Eye Contact: Rinse eyes with plenty of water.
 - Ingestion: Have the victim drink water (two glasses at most).
 - In all cases of exposure, seek immediate medical attention.

Personal Protective Equipment (PPE)

The level of personal protective equipment required depends on the potential for exposure. For handling **2,3,5-Trinitronaphthalene**, at a minimum, Level C protection should be considered, with Level B being necessary for situations with a higher risk of exposure.

PPE Component	Specification	Rationale
Respiratory Protection	Positive-pressure, self-contained breathing apparatus (SCBA) or a positive-pressure supplied-air respirator with escape SCBA.[1][3][4]	Protects against inhalation of toxic dust or vapors.
Eye and Face Protection	Chemical splash goggles and a face shield.	Protects against splashes and flying particles.
Hand Protection	Double gloving: inner and outer chemical-resistant gloves.	Prevents skin contact with the hazardous material.
Body Protection	Hooded chemical-resistant clothing (e.g., coveralls or a two-piece splash suit).[3][4] Flame-retardant and antistatic protective clothing is recommended.[5]	Provides full-body protection from contamination.
Foot Protection	Chemical-resistant boots with steel toes and shanks.[3][4]	Protects feet from chemical exposure and physical hazards.

Operational Plan for Handling

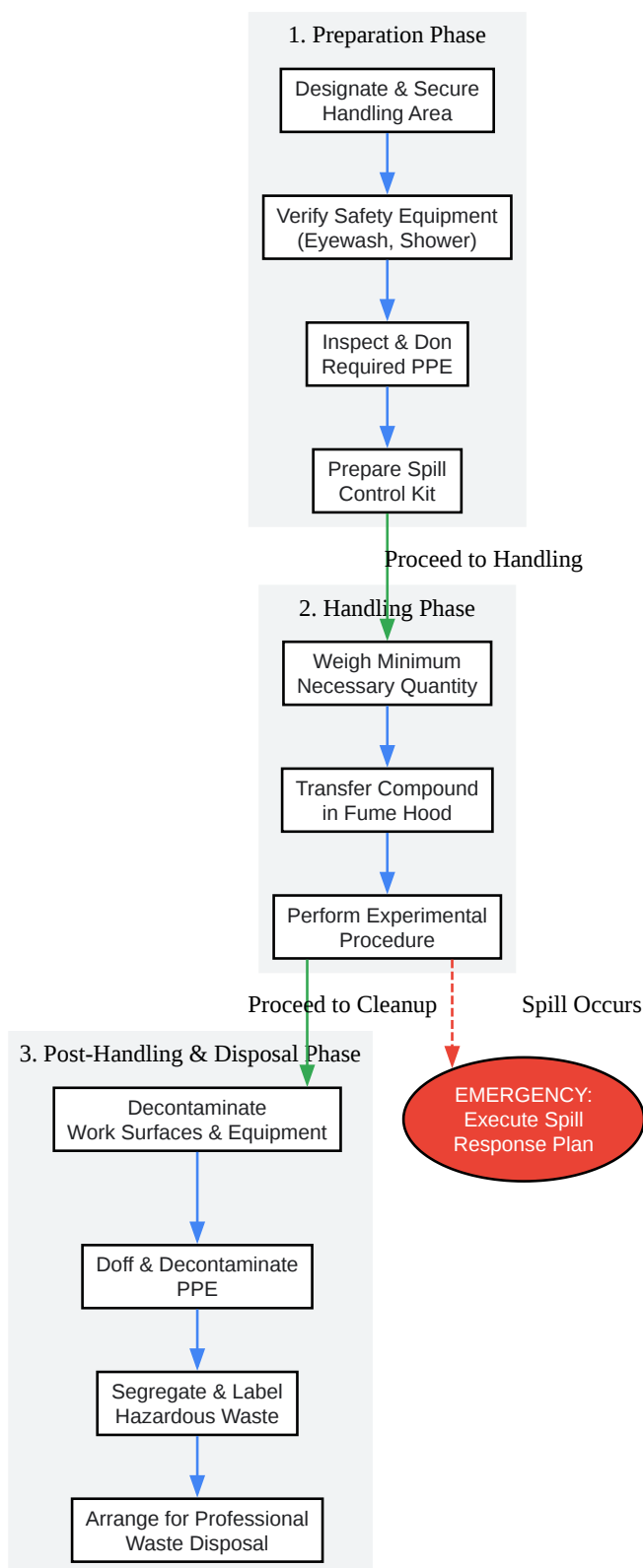
- Preparation:
 - Designate a specific handling area with controlled access.
 - Ensure a functioning safety shower and eyewash station are immediately accessible.
 - Verify that all necessary PPE is available and in good condition.
 - Have spill control materials readily available.
- Handling:

- Handle only the minimum quantity of material necessary for the procedure.
- Avoid actions that could generate dust or create friction or shock.
- Use non-sparking tools and equipment.
- Ground all equipment to prevent static discharge.
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Post-Handling:
 - Decontaminate all surfaces and equipment after use.
 - Carefully remove and decontaminate PPE.
 - Wash hands and any exposed skin thoroughly.

Disposal Plan

- Waste Collection:
 - Collect all waste materials, including contaminated PPE and cleaning materials, in designated, labeled, and sealed containers.
 - Do not mix with other waste streams.
- Waste Disposal:
 - Dispose of waste in accordance with all local, state, and federal regulations for explosive and hazardous materials.
 - Contact a licensed hazardous waste disposal company for proper disposal.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **2,3,5-Trinitronaphthalene**.

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